

Technical Guide: Pigment Red 57 Calcium Salt (C.I. Pigment Red 57:1)

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Compound of Interest

Compound Name: *Pigment red 57*

Cat. No.: *B610103*

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Pigment Red 57** calcium salt (C.I. **Pigment Red 57:1**), focusing on its chemical properties, synthesis, and toxicological evaluation. The information is presented to be a valuable resource for professionals in scientific research and development.

Core Molecular and Chemical Properties

Pigment Red 57:1, also known as Lithol Rubine BK, is a calcium salt of a monoazo pigment. It is widely used as a colorant in various commercial products, including cosmetics, inks, and plastics.

Property	Value	References
Chemical Name	calcium 3-hydroxy-4-[(4-methyl-2-sulfonatophenyl)azo]-2-naphthoate	[1]
C.I. Name	Pigment Red 57:1	[2]
CAS Number	5281-04-9	[3]
Molecular Formula	C ₁₈ H ₁₂ CaN ₂ O ₆ S	[3][4]
Molecular Weight	424.46 g/mol	[3][4]

Experimental Protocols

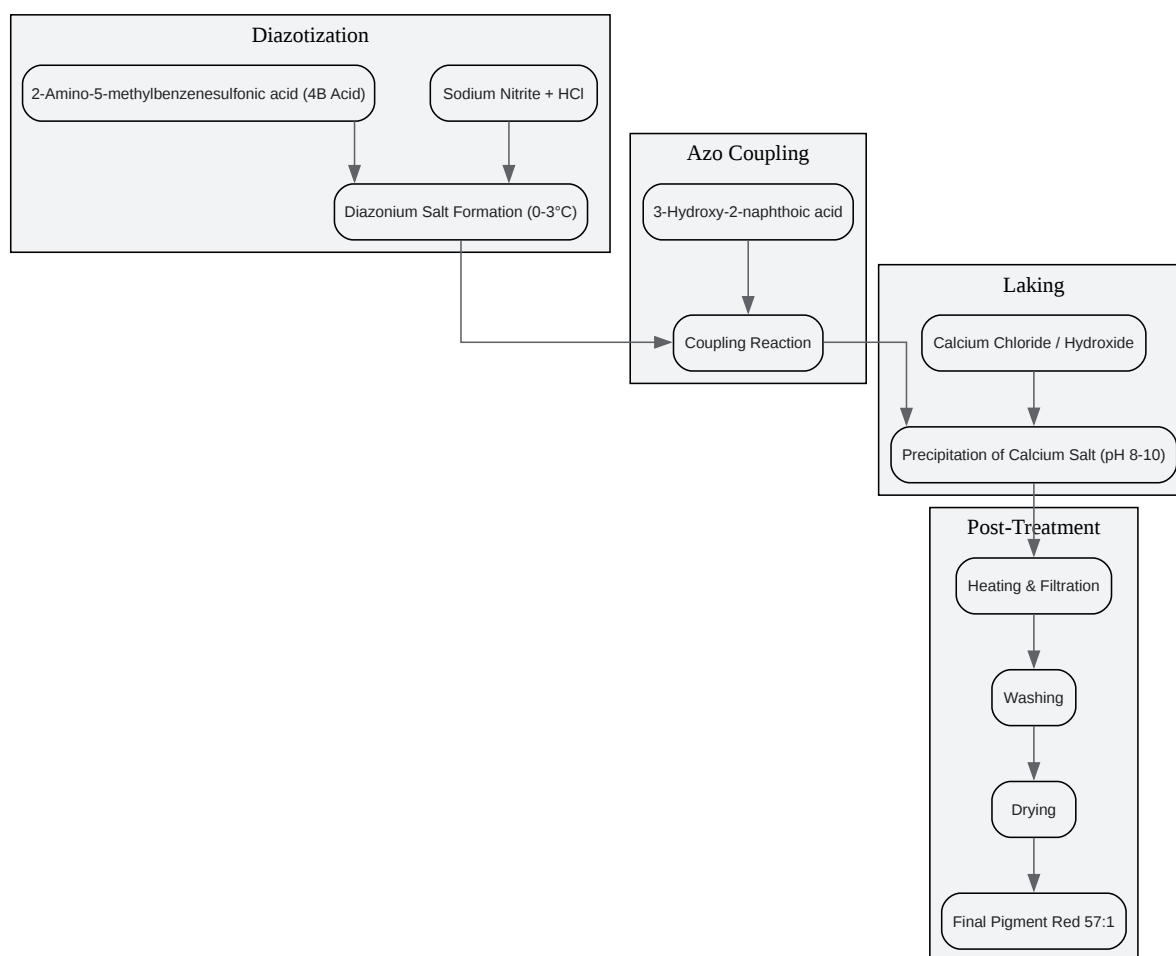
This section details the methodologies for the synthesis and toxicological assessment of **Pigment Red 57:1**.

The synthesis of **Pigment Red 57:1** involves a multi-step process that includes diazotization, azo coupling, and laking (salt conversion).

Methodology:

- **Diazotization:** 2-Amino-5-methylbenzenesulfonic acid (4B acid) is treated with sodium nitrite under acidic conditions (e.g., with hydrochloric acid) at a low temperature (0-3°C) to form a diazonium salt.[5][6]
- **Azo Coupling:** The resulting diazonium salt is then coupled with 3-Hydroxy-2-naphthoic acid. This reaction is typically carried out under alkaline conditions.[5][7]
- **Laking (Calcium Salt Conversion):** The resulting soluble azo dye is converted into an insoluble pigment by the addition of a calcium salt, such as calcium chloride or calcium hydroxide, in an aqueous solution.[5][7][8] The pH is maintained between 8 and 10 during this process.[7]
- **Post-Treatment:** The pigment is then heated, filtered, washed with distilled water, and dried to obtain the final product.[5]

Below is a diagram illustrating the general workflow for the synthesis of **Pigment Red 57:1**.



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Synthesis workflow for **Pigment Red 57:1**.

Pigment Red 57:1 has undergone extensive toxicological evaluation. The following summarizes the methodologies used in these studies.

Acute Oral Toxicity:

- Species: Rat and Dog.
- Procedure: Administration of single high doses of the pigment.
- Results: The pigment exhibits low acute toxicity, with LD50 values greater than 5,000 mg/kg body weight in rats.[9]

Skin and Eye Irritation:

- HET-CAM Assay (Hen's Egg Test on the Chorioallantoic Membrane):
 - Procedure: A 1% aqueous dilution of **Pigment Red 57** was applied to the chorioallantoic membrane of fertilized chicken eggs.[9][10]
 - Endpoint: Observation for irritation parameters such as hemorrhage, lysis of blood vessels, and protein coagulation.[9][10]
- Rabbit Eye Test:
 - Procedure: A 10% aqueous solution was repeatedly applied to the conjunctival sac of rabbits for 4 weeks.[9]
 - Endpoint: Eyes were scored for irritation using the Draize system.[9]

Mutagenicity and Genotoxicity:

- Ames Test:
 - Procedure: The calcium salt was tested in various *Salmonella typhimurium* strains (TA1535, TA1537, TA98, TA100, TA102) and *Escherichia coli* strain WP2 uvrA, with and without metabolic activation (S9).[1]

- Results: The results were negative, indicating no mutagenic activity.[\[1\]](#)
- Mouse Lymphoma Assay:
 - Procedure: L5178Y mouse lymphoma cells were treated with the calcium salt of **Pigment Red 57**:1.[\[1\]](#)
 - Results: The pigment did not induce mutations in this assay.[\[1\]](#)
- In vivo Micronucleus Test:
 - Procedure: Mice were administered single oral doses of up to 2 g/kg body weight, and peripheral red blood cells were examined for micronuclei.[\[1\]](#)
 - Results: The test was negative for chromosome damage.[\[1\]](#)

The collective data from these studies indicate that **Pigment Red 57**:1 is not genotoxic or carcinogenic.[\[3\]](#)

Signaling Pathways

Based on a comprehensive review of the scientific literature, there is no evidence to suggest that **Pigment Red 57** calcium salt is involved in specific biological signaling pathways. Its primary application is as a colorant, and research has predominantly focused on its chemical properties, synthesis, and safety for use in consumer products. The toxicological studies performed are general safety assessments and do not investigate mechanisms of action at the level of cellular signaling. Therefore, a diagram of a signaling pathway involving this compound cannot be provided.

Analytical Methods

Ultra-High-Performance Liquid Chromatography (UHPLC):

- Application: Used for the identification and quantification of impurities and analogues in **Pigment Red 57**:1, such as its decarboxylated analogue.[\[2\]](#)
- Sample Preparation: A method involving a basic solution of the chelating agent EDTA and the organic solvent N,N'-dimethylformamide has been developed to facilitate the dissolution

of the pigment for analysis.[2]

X-ray Diffraction (XRD):

- Application: To examine the degree of crystallization of the pigment samples.[8]

Scanning Electron Microscopy (SEM):

- Application: To investigate the morphological properties of the pigment particles.[8]

Summary and Conclusion

Pigment Red 57 calcium salt is a well-characterized industrial pigment with established synthesis and analytical protocols. Extensive toxicological testing has demonstrated its safety for its intended uses, with no evidence of significant acute toxicity, irritation, or genotoxicity. The current body of scientific research does not indicate any interaction of this compound with biological signaling pathways, a consideration for professionals in drug development. The provided data serves as a technical foundation for understanding the chemical and safety profile of this colorant.

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